

Application Notes and Protocols for In Vitro Assays Using Aspergillomarasmine A

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Compound of Interest

Compound Name: *Aspergillumarin A*

Cat. No.: B15600888

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Introduction

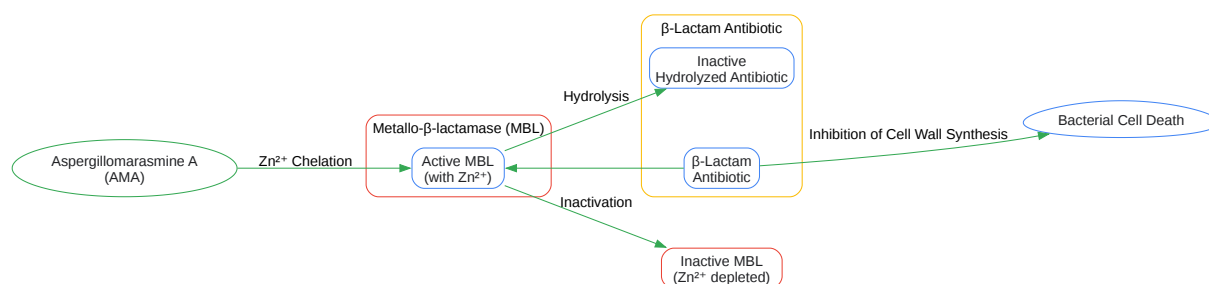
Aspergillomarasmine A (AMA) is a naturally occurring polyamino acid produced by the fungus *Aspergillus versicolor*.^{[1][2]} It has garnered significant interest in the scientific community for its potent inhibitory activity against metallo- β -lactamases (MBLs), a class of enzymes that confer bacterial resistance to a broad spectrum of β -lactam antibiotics, including carbapenems.^{[1][3]} This document provides detailed application notes and protocols for the in vitro evaluation of AMA, focusing on its mechanism of action and its synergistic effects with β -lactam antibiotics.

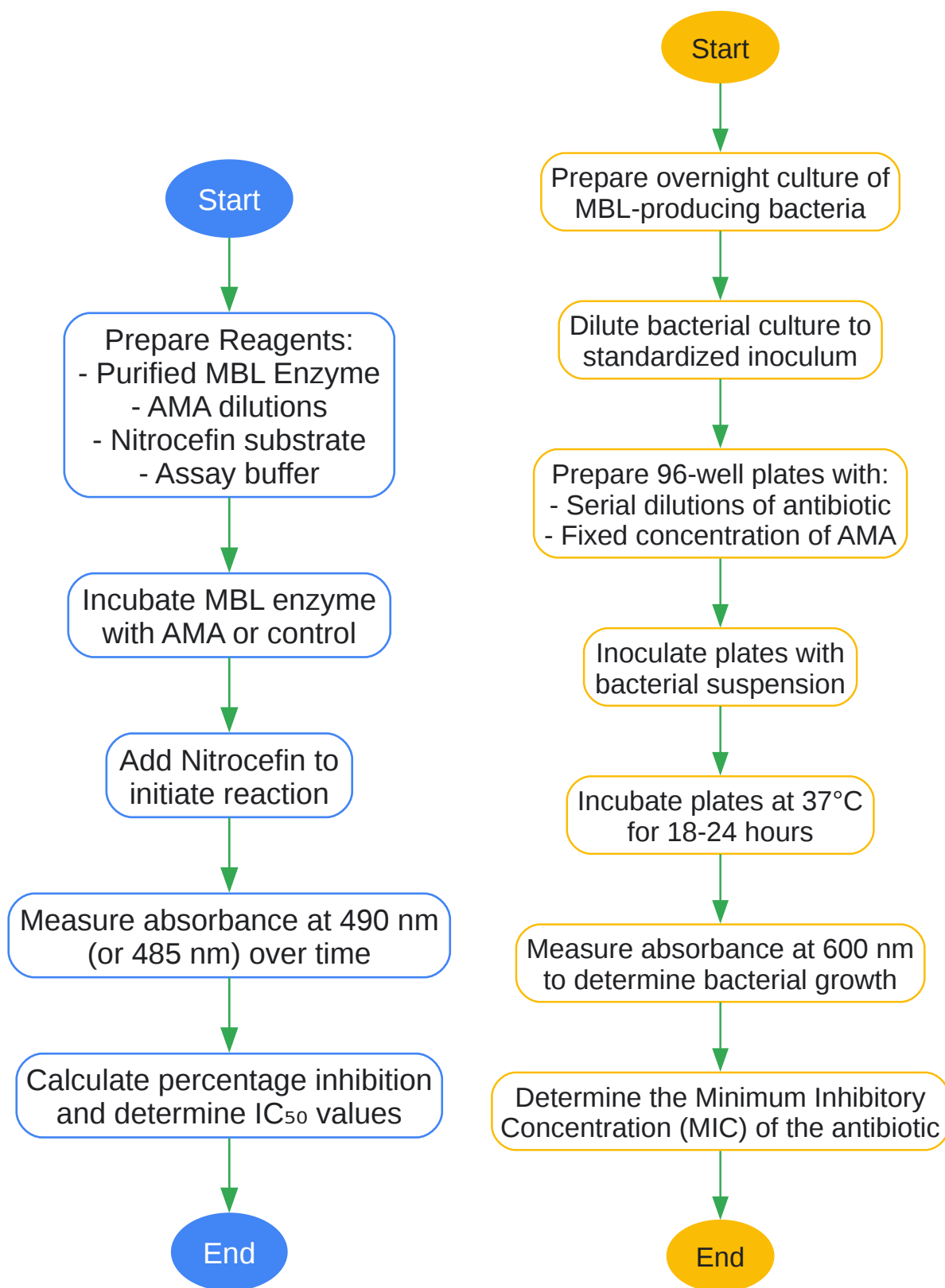
AMA functions as a selective zinc chelator, effectively inactivating MBLs by sequestering the Zn^{2+} cofactors essential for their catalytic activity.^{[1][4][5]} This inhibition restores the susceptibility of MBL-producing bacteria to conventional antibiotics.^[3] The primary targets of AMA include clinically significant MBLs such as New Delhi metallo- β -lactamase-1 (NDM-1) and Verona integron-encoded metallo- β -lactamase (VIM-2).^{[1][3]}

Mechanism of Action: MBL Inhibition

The primary mechanism of AMA's action is the inhibition of metallo- β -lactamases through zinc chelation. MBLs are zinc-dependent enzymes that hydrolyze the amide bond in the β -lactam ring of antibiotics, rendering them ineffective. AMA disrupts this process by binding to and removing the zinc ions from the active site of the MBL enzyme.^{[1][5]} This leads to the

inactivation of the enzyme, thereby restoring the efficacy of β -lactam antibiotics against resistant bacterial strains.[1]





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